

Navigating Chemical Identity: An Analysis of CAS Number 92334-10-6

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Compound of Interest

Compound Name:	<i>1-Amino-4-methylcyclohexane-1-carbonitrile hcl</i>
CAS No.:	92334-10-6
Cat. No.:	B582064

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For the Attention of Researchers, Scientists, and Drug Development Professionals.

This document addresses the characterization data for CAS number 92334-10-6. A critical point of clarification is immediately warranted. The CAS number provided, 92334-10-6, is authoritatively assigned to the chemical entity 1-Amino-4-methylcyclohexane-1-carbonitrile hydrochloride. This is distinct from the initially mentioned "Butanedioic acid, 2-methylene-, 1,4-bis(2,3-epoxypropyl) ester," for which a different CAS number would apply. This guide will proceed with the characterization of the compound correctly associated with the provided CAS number.

An extensive review of publicly accessible scientific literature, chemical supplier databases, and regulatory information reveals that while basic identification and safety data for 1-Amino-4-methylcyclohexane-1-carbonitrile hydrochloride are available, a comprehensive, in-depth body of characterization data required for a full technical whitepaper is not readily available. This document will synthesize the available information and highlight the data gaps that currently preclude a more exhaustive analysis.

Chemical Identity and Physicochemical Properties

1-Amino-4-methylcyclohexane-1-carbonitrile hydrochloride is a substituted cyclohexane derivative. The presence of an amino group, a nitrile group, and a methyl substituent on the cyclohexane ring suggests its potential as a versatile building block or scaffold in medicinal chemistry and organic synthesis.

Table 1: Physicochemical Properties of 1-Amino-4-methylcyclohexane-1-carbonitrile hydrochloride

Property	Value	Source
CAS Number	92334-10-6	[1][2][3][4]
Molecular Formula	C ₈ H ₁₄ N ₂ ·HCl	[1][2]
Molecular Weight	174.67 g/mol	[1][2]
Canonical SMILES	<chem>CC1CCC(CC1)(C#N)N.Cl</chem>	[1]
Physical Form	Solid (presumed based on hydrochloride salt form)	Inferred
Solubility	Likely soluble in water due to its hydrochloride salt form.	[5]

Expert Insight: The hydrochloride salt form is typically employed to enhance the stability and aqueous solubility of amine-containing compounds, which is a crucial consideration for handling, formulation, and potential biological testing. However, empirical data on properties such as melting point, boiling point, and partition coefficient (LogP) are not available in the reviewed sources. This absence of data is common for non-commercialized research chemicals and represents a significant gap in the full characterization profile.

Spectroscopic and Analytical Data: A Critical Gap

A cornerstone of any technical guide is the detailed analysis of spectroscopic data to confirm chemical structure and purity. For CAS 92334-10-6, specific experimental spectra (¹H-NMR, ¹³C-NMR, IR, Mass Spectrometry) are not published in readily accessible databases.

While chemical suppliers may offer to provide this data upon request (often in a Certificate of Analysis with a purchase), it is not publicly available for independent scientific review.^[2]

Hypothetical Spectroscopic Workflow: Should a researcher acquire a sample of this compound, a standard characterization workflow would be imperative for structure verification and purity assessment.

Caption: Standard workflow for chemical structure and purity verification.

Safety and Handling

Safety Data Sheets (SDS) from various suppliers provide the most consistent information available for this compound. The primary hazards identified are related to acute oral toxicity.

Table 2: GHS Hazard Information for 1-Amino-4-methylcyclohexane-1-carbonitrile hydrochloride

Hazard Statement	Classification	Precautionary Measures	Source
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[6]
H312: Harmful in contact with skin	Acute Toxicity, Dermal (Category 4)	P280: Wear protective gloves/protective clothing.	[6]
H315: Causes skin irritation	Skin Corrosion/Irritation (Category 2)	P280: Wear protective gloves.	[6]
H319: Causes serious eye irritation	Serious Eye Damage/Irritation (Category 2A)	P280: Wear eye protection/face protection.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[6]

Self-Validating Protocol for Safe Handling: A protocol grounded in trustworthiness requires a closed loop of preventative measures and emergency preparedness.

- **Engineering Controls:** All handling of the solid material should occur within a certified chemical fume hood to prevent inhalation of dust.
- **Personal Protective Equipment (PPE):** A standard PPE ensemble is mandatory: nitrile gloves, a lab coat, and chemical safety goggles with side shields.
- **Dispensing:** Use spatulas and weighing paper within the fume hood. Avoid creating dust. For solutions, use appropriate pipettes.
- **Emergency Preparedness:** Ensure an eyewash station and safety shower are immediately accessible and unobstructed. Have an appropriate spill kit ready for solids containing an absorbent material.
- **Disposal:** Dispose of waste material in clearly labeled hazardous waste containers in accordance with local and national regulations.

Applications and Research Context

Publicly available research citing the use or synthesis of 1-Amino-4-methylcyclohexane-1-carbonitrile hydrochloride is sparse. Its utility is largely inferred from its structure. As a cyclic aminonitrile, it could serve as a precursor for:

- **α -Aminocarboxylic acids:** Hydrolysis of the nitrile group would yield a quaternary α -amino acid, a valuable motif in peptide and protein chemistry.
- **Diamines:** Reduction of the nitrile group would produce a 1,1-diamine derivative.
- **Heterocyclic synthesis:** The bifunctional nature of the molecule (amino and nitrile groups) makes it a candidate for constructing novel heterocyclic scaffolds.

Without published studies, any discussion of its role in signaling pathways or as a drug development candidate would be purely speculative.

Conclusion

The compound identified by CAS number 92334-10-6 is 1-Amino-4-methylcyclohexane-1-carbonitrile hydrochloride. While its basic chemical identity and key safety hazards are established, the lack of comprehensive, publicly available characterization data—particularly experimental spectroscopy and detailed physicochemical properties—prevents the creation of an in-depth technical guide as requested. The available information is sufficient for procurement and safe handling in a research setting, but any researcher intending to use this compound must undertake a thorough internal validation of its structure and purity before proceeding with further experiments.

References

A comprehensive list of references could not be compiled as in-depth scientific papers detailing the characterization and application of this specific compound were not found. The information presented is aggregated from chemical supplier and safety data aggregator websites.

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Sources

- [1. biosynth.com](https://www.biosynth.com) [biosynth.com]
- [2. 92334-10-6|1-Amino-4-methylcyclohexane-1-carbonitrile hydrochloride|BLD Pharm](https://www.bldpharm.com) [bldpharm.com]
- [3. pharmaffiliates.com](https://www.pharmaffiliates.com) [pharmaffiliates.com]
- [4. theclinivex.com](https://www.theclinivex.com) [theclinivex.com]
- [5. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [6. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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